

# Application Notes: Determining Acid Number in Oils with $\alpha$ -Naphtholbenzein

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## Compound of Interest

Compound Name: *alpha-Naphtholbenzein*

Cat. No.: B1293644

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## Introduction

The acid number (AN) is a critical quality control parameter for new and used oils, providing a measure of the acidic constituents present.[1][2] It is defined as the mass of potassium hydroxide (KOH) in milligrams that is required to neutralize the acids in one gram of an oil sample.[1] An increase in the acid number of in-service oils can indicate oxidation and degradation, highlighting the need for an oil change to prevent corrosion and other detrimental effects.[2][3][4] This color-indicator titration method, employing  $\alpha$ -Naphtholbenzein (also known as p-Naphtholbenzein), offers a reliable and straightforward approach for determining the acid number in petroleum products and lubricants that are not excessively dark in color.[3][5]

The methodology involves dissolving the oil sample in a titration solvent, typically a mixture of toluene and isopropyl alcohol, and titrating with a standardized alcoholic solution of potassium hydroxide.[5] The  $\alpha$ -Naphtholbenzein indicator provides a distinct color change from orange or brownish-yellow in acidic conditions to green or green-brown at the endpoint.[5] This method is applicable to the determination of acids with dissociation constants in water larger than  $10^{-9}$ . [4][5]

## Data Presentation

The appropriate sample size for the analysis is dependent on the expected acid number of the oil. Using a suitable sample mass ensures a sufficient volume of titrant is consumed for accurate measurement.

Expected Acid Number (mg KOH/g)	Sample Size (g)	Weighing Precision (g)
New or Light-Colored Oils		
0.0 to 3.0	20.0 ± 2.0	0.05
Over 3.0 to 25.0	2.0 ± 0.2	0.01
Over 25.0 to 250.0	0.2 ± 0.02	0.001
Used or Dark-Colored Oils		
0.0 to 25.0	2.0 ± 0.2	0.01
Over 25.0 to 250.0	0.2 ± 0.02	0.001

Table adapted from ASTM D974.[5]

## Experimental Protocols

### Reagent Preparation

#### 1.1 Titration Solvent:

- Prepare a mixture of toluene, anhydrous isopropyl alcohol, and a small amount of water. A common composition is a mixture of toluene and isopropyl alcohol containing a small quantity of water.[5] A recommended ratio is 100 parts toluene, 99 parts anhydrous isopropyl alcohol, and 1 part water by volume.[6]

#### 1.2 α-Naphtholbenzein Indicator Solution:

- Prepare a 10 g/L solution of α-Naphtholbenzein in the titration solvent.[6]

#### 1.3 Alcoholic Potassium Hydroxide (KOH) Solution (0.1 M):

- Dissolve approximately 6 g of potassium hydroxide in 5 ml of distilled water.[7][8]
- Add sufficient aldehyde-free ethanol (95%) or isopropyl alcohol to make a total volume of 1000 ml.[7][8]

- Allow the solution to stand in a tightly stoppered bottle for 24 hours to allow any carbonates to settle.[7][8][9]
- Carefully decant the clear supernatant liquid into a suitable, tightly closed container.[7][8][9]

#### 1.4 Standardization of 0.1 M Alcoholic KOH Solution:

- Accurately pipette 20.0 ml of standard 0.1 M hydrochloric acid (HCl) into a flask.
- Dilute with 50 ml of CO<sub>2</sub>-free water and add a few drops of phenolphthalein indicator.[7][8]
- Titrate with the prepared alcoholic KOH solution until a faint pink color persists.[7][8]
- Calculate the molarity (M) of the KOH solution.

## Experimental Workflow

Caption: Experimental workflow for determining the acid number in oils.

## Titration Procedure

### 3.1 Sample Titration:

- Into an appropriately sized Erlenmeyer flask, accurately weigh the quantity of the oil sample as recommended in the data presentation table.[5]
- Add 100 mL of the titration solvent and 0.5 mL of the  $\alpha$ -Naphtholbenzein indicator solution.[5][6]
- Swirl the flask until the sample is completely dissolved. The initial color of the solution should be orange or yellow-orange.[5]
- Titrate the solution with the standardized 0.1 M alcoholic KOH solution. Add the titrant in small increments, swirling the flask continuously.
- As the endpoint is approached, the orange color will begin to change. The endpoint is reached when the first persistent green or green-brown color appears.[5] This color should persist for at least 15 seconds.

- Record the volume (V) of the KOH solution used.

### 3.2 Blank Titration:

- Perform a blank titration using 100 mL of the titration solvent and 0.5 mL of the indicator solution, following the same procedure as the sample titration.<sup>[6]</sup>
- Record the volume (B) of the KOH solution used to reach the endpoint.

## Calculation of Acid Number

The acid number is calculated using the following formula:

$$\text{Acid Number (mg KOH/g)} = [(V - B) \times M \times 56.1] / W$$

Where:

- V = Volume of alcoholic KOH solution used for the sample titration (mL)
- B = Volume of alcoholic KOH solution used for the blank titration (mL)
- M = Molarity of the alcoholic KOH solution (mol/L)
- 56.1 = Molecular weight of KOH ( g/mol )
- W = Weight of the oil sample (g)

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- To cite this document: BenchChem. [Application Notes: Determining Acid Number in Oils with  $\alpha$ -Naphtholbenzein]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293644#determining-acid-number-in-oils-with-alpha-naphtholbenzein>]

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